

Guide to Inter-laboratory Comparison of Fenvalerate Measurements

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Compound of Interest

Compound Name: Fenvalerate

Cat. No.: B588145

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This guide provides a comprehensive overview of the principles, methodologies, and data interpretation involved in an inter-laboratory comparison (ILC) for the measurement of **fenvalerate**. **Fenvalerate** is a synthetic pyrethroid insecticide widely used in agriculture, and ensuring the accuracy and comparability of its measurement across different laboratories is crucial for regulatory compliance, environmental monitoring, and food safety assessment. This document is intended for researchers, analytical scientists, and quality assurance professionals in the pharmaceutical and environmental sciences.

While specific quantitative data from a **fenvalerate**-focused inter-laboratory comparison study is not publicly available, this guide outlines the typical framework and presents illustrative data to demonstrate the evaluation process.

Data Presentation: A Framework for Comparison

The primary goal of an ILC is to assess the performance of participating laboratories in measuring a specific analyte. The results are typically compiled into a summary table that allows for a clear comparison of each laboratory's findings against a consensus value.

Table 1: Illustrative Inter-laboratory Comparison Results for **Fenvalerate** in a Spiked Apple Homogenate Sample

Laboratory ID	Reported Concentration (mg/kg)	Assigned Value (mg/kg)	Standard Deviation for Proficiency Assessment (mg/kg)	z-score	Performance
Lab 01	0.48	0.50	0.05	-0.4	Satisfactory
Lab 02	0.55	0.50	0.05	1.0	Satisfactory
Lab 03	0.62	0.50	0.05	2.4	Questionable
Lab 04	0.45	0.50	0.05	-1.0	Satisfactory
Lab 05	0.39	0.50	0.05	-2.2	Questionable
Lab 06	0.51	0.50	0.05	0.2	Satisfactory
Lab 07	0.68	0.50	0.05	3.6	Unsatisfactory
Lab 08	0.49	0.50	0.05	-0.2	Satisfactory

Note: The data presented in this table is for illustrative purposes only and does not represent the results of an actual inter-laboratory comparison.

Interpretation of Results:

- Assigned Value: The consensus concentration of **fenvalerate** in the test material, determined from the results of all participating laboratories or by formulation.
- Standard Deviation for Proficiency Assessment (σ): A measure of the dispersion of the results, used to calculate the z-score.
- z-score: A standardized measure of a laboratory's performance, calculated as: $z = (x - X) / \sigma$ where x is the laboratory's result, X is the assigned value, and σ is the standard deviation for proficiency assessment.
- Performance Classification:

- $|z| \leq 2$: Satisfactory
- $2 < |z| < 3$: Questionable
- $|z| \geq 3$: Unsatisfactory

Experimental Protocols

A variety of analytical methods can be employed for the determination of **fenvalerate** residues. The choice of method often depends on the sample matrix, required sensitivity, and available instrumentation. Gas chromatography (GC) and high-performance liquid chromatography (HPLC) are the most common techniques.

1. Sample Preparation (QuEChERS Method)

A widely used method for the extraction of pesticide residues from food matrices is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.

- Homogenization: A representative portion of the sample (e.g., 10-15 g of apple homogenate) is weighed into a centrifuge tube.
- Extraction: Acetonitrile is added, and the sample is shaken vigorously.
- Salting-out: A mixture of salts (e.g., magnesium sulfate, sodium chloride, sodium citrate) is added to induce phase separation. The tube is shaken and then centrifuged.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: An aliquot of the supernatant is transferred to a tube containing a d-SPE sorbent (e.g., primary secondary amine (PSA) to remove organic acids and sugars, and C18 to remove non-polar interferences). The tube is shaken and centrifuged.
- Final Extract: The cleaned extract is then ready for analysis by GC or HPLC.

2. Gas Chromatography (GC) Analysis

GC with an electron capture detector (ECD) is a highly sensitive method for the detection of halogenated compounds like **fenvalerate**.

- Instrument: Gas chromatograph equipped with an ECD.
- Column: A capillary column suitable for pesticide analysis (e.g., DB-5ms, HP-5ms).
- Injector: Splitless injection mode is typically used for trace analysis.
- Temperatures:
 - Injector: 250 °C
 - Detector: 300 °C
 - Oven: A temperature program is used to separate the analytes, for example, starting at 100 °C, ramping to 280 °C.
- Carrier Gas: Helium or nitrogen.
- Quantification: Based on the peak area of the analyte compared to a calibration curve prepared from certified reference standards.

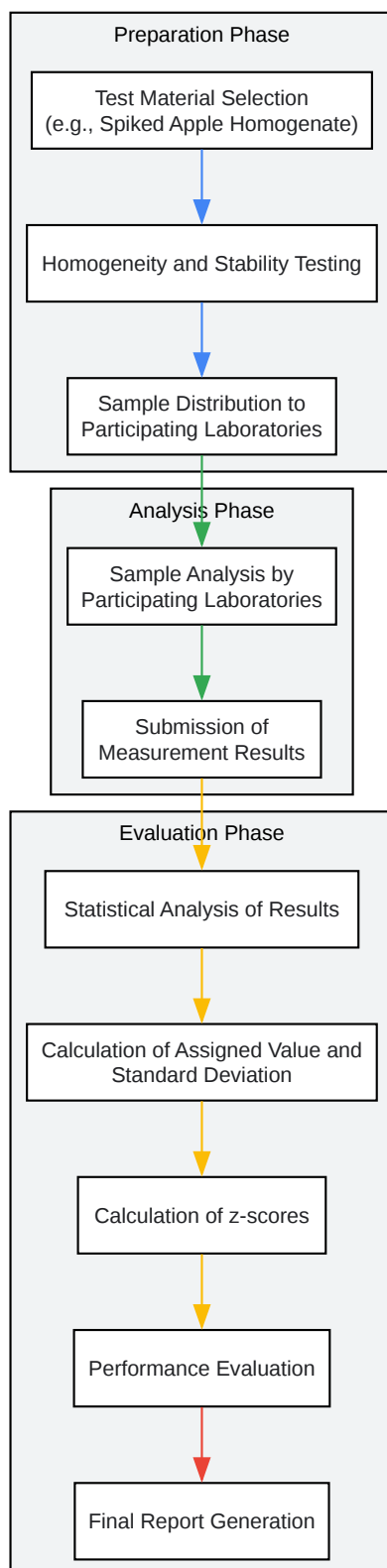
3. High-Performance Liquid Chromatography (HPLC) Analysis

HPLC coupled with a UV or mass spectrometry (MS) detector is another common technique.

- Instrument: HPLC system with a UV or MS detector.
- Column: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient of acetonitrile and water is often employed.
- Detector:
 - UV: Detection is typically performed at a wavelength around 225 nm.
 - MS: Provides higher selectivity and sensitivity, especially when using tandem mass spectrometry (MS/MS).
- Quantification: Based on the peak area or height relative to a calibration curve.

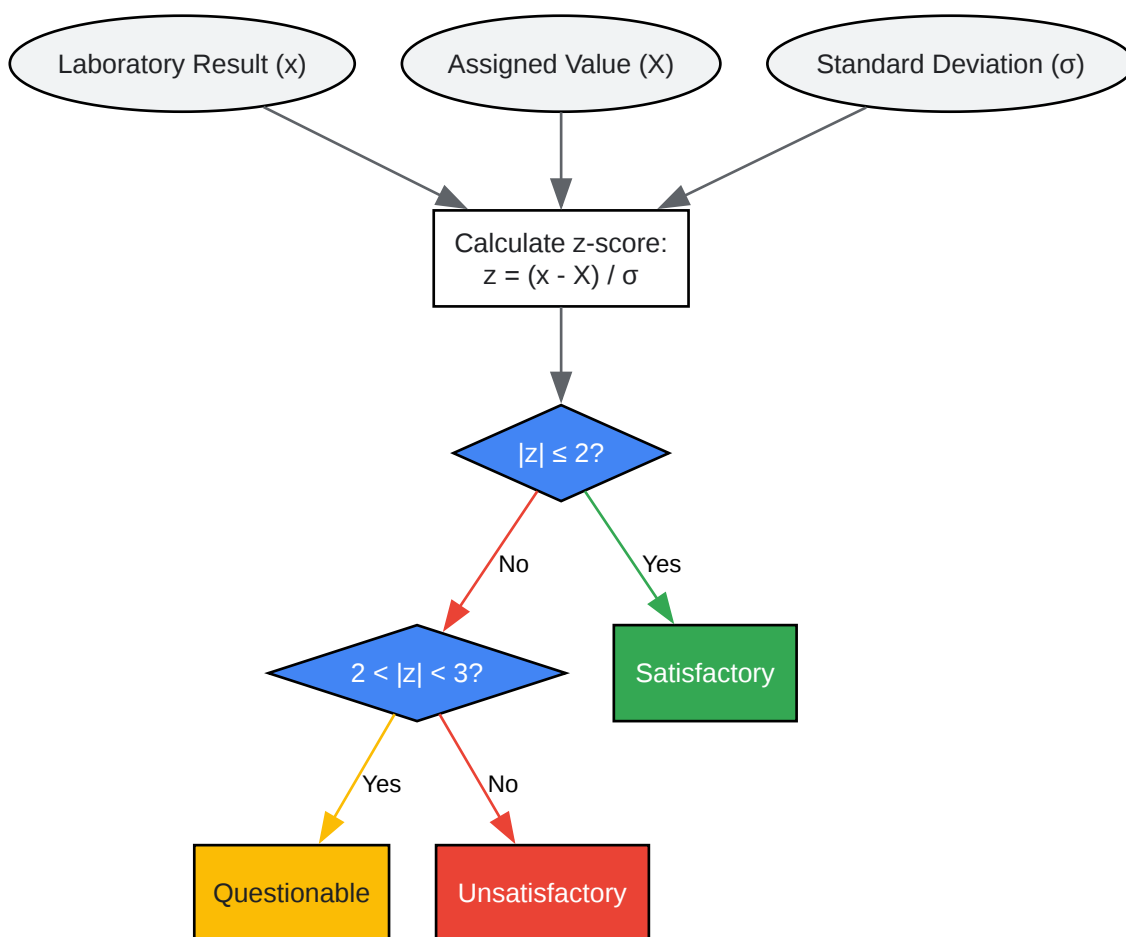
Workflow and Logical Relationships

The following diagrams illustrate the typical workflow of an inter-laboratory comparison study and the signaling pathway for data evaluation.



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Caption: Workflow of an Inter-laboratory Comparison Study.



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Caption: Decision Pathway for Laboratory Performance Evaluation.

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